(E,Z)-Cycloundeca-1,3-diene: A Technical Guide to Structural Characterization

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Compound of Interest

Compound Name:	*Cycloundeca-1,3-diene*
CAS No.:	*6568-16-7*
Cat. No.:	*B15486911*

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This technical guide provides a comprehensive overview of the methodologies and techniques required for the structural characterization of (E,Z)-**cycloundeca-1,3-diene**. Given the limited specific literature on this particular isomer, this document outlines a systematic approach based on established principles of stereochemistry, conformational analysis of medium-sized rings, and advanced spectroscopic techniques. It serves as a blueprint for researchers undertaking the synthesis and characterization of this and related cyclic diene systems.

Introduction to (E,Z)-Cycloundeca-1,3-diene

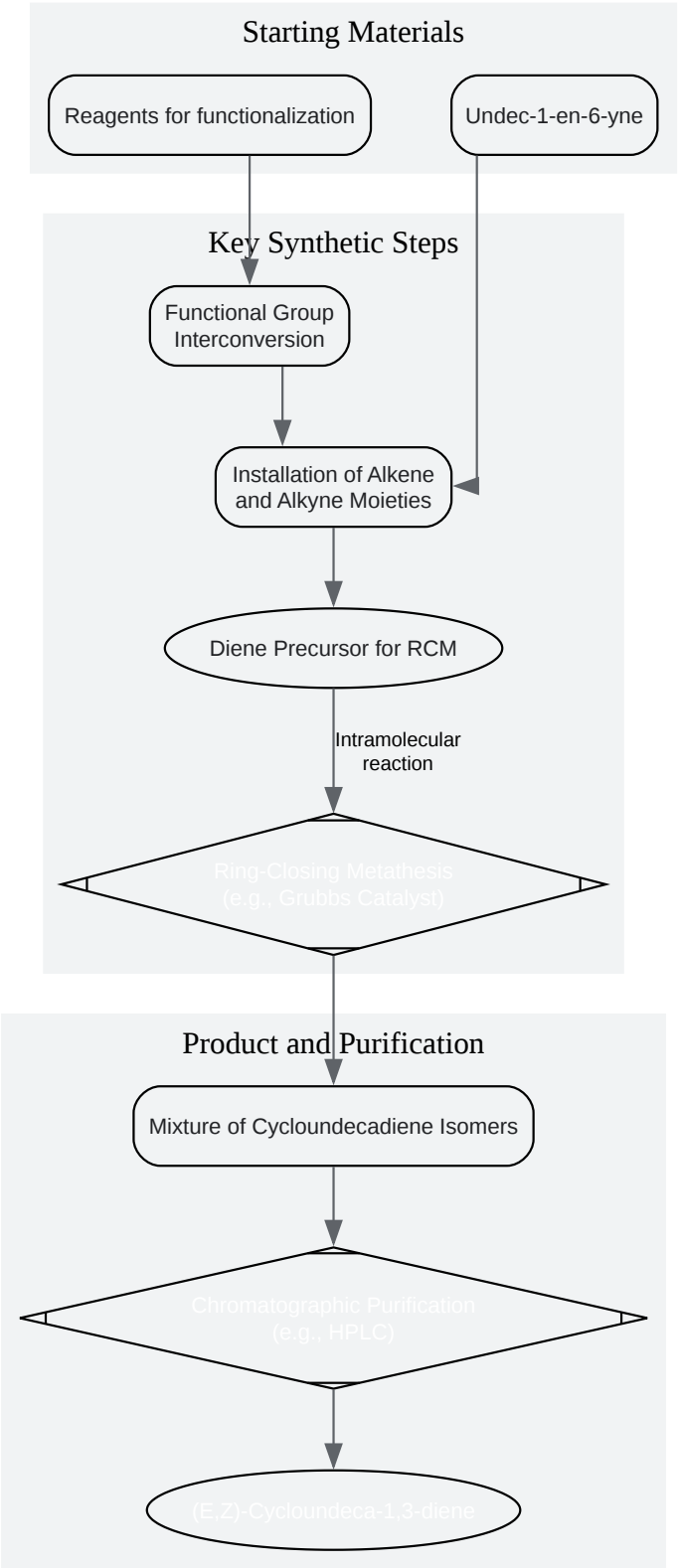
(E,Z)-**cycloundeca-1,3-diene** is a medium-sized cyclic hydrocarbon containing an eleven-membered ring with a conjugated diene system. The designation (E,Z) specifies the geometry of the double bonds at positions 1 and 3. The structural characterization of such molecules is challenging due to the inherent conformational flexibility of the large ring and the potential for interconversion between multiple stable or semi-stable conformations. A thorough understanding of its three-dimensional structure is crucial for predicting its reactivity and potential applications in areas such as natural product synthesis and drug development.

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Hypothetical Synthesis Pathway

A plausible synthetic route to (E,Z)-**cycloundeca-1,3-diene** could involve a ring-closing metathesis (RCM) reaction, a powerful tool for the formation of medium and large rings. The following diagram outlines a conceptual synthetic workflow.

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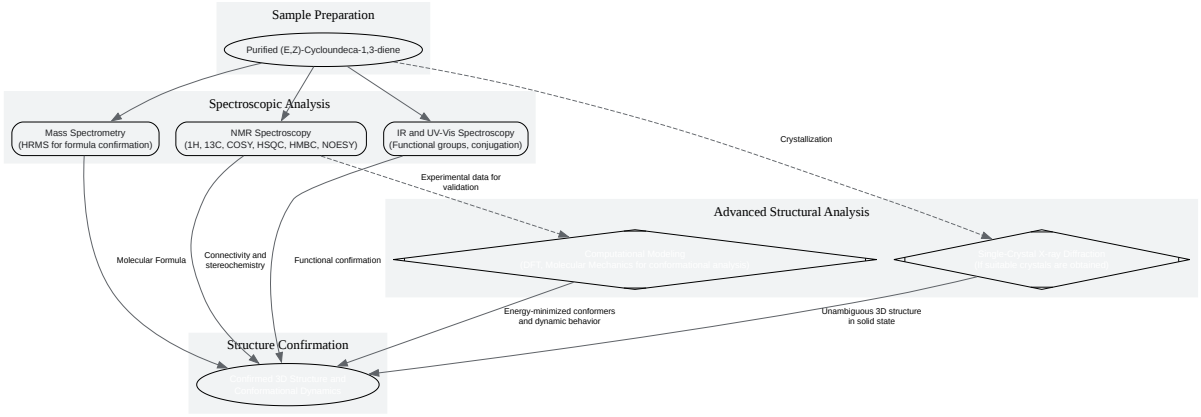
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Caption: Conceptual synthetic pathway for (E,Z)-**cycloundeca-1,3-diene**.

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Experimental Protocols for Structural Elucidation

A multi-technique approach is essential for the unambiguous structural characterization of (E,Z)-**cycloundeca-1,3-diene**. The following experimental workflow is proposed.



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Caption: Workflow for the structural elucidation of (E,Z)-**cycloundeca-1,3-diene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR is the most powerful tool for determining the connectivity and stereochemistry of organic molecules in solution.

- Protocol:
  - Dissolve 5-10 mg of the purified compound in 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, C_6D_6).
  - Acquire ^1H NMR and ^{13}C NMR spectra to identify the number and types of protons and carbons.
  - Perform 2D NMR experiments:
    - COSY (Correlation Spectroscopy): To establish ^1H-^1H coupling networks and identify adjacent protons.
    - HSQC (Heteronuclear Single Quantum Coherence): To correlate protons with their directly attached carbons.
    - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) ^1H-^{13}C correlations, crucial for establishing the overall carbon skeleton.
    - NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the spatial proximity of protons, which is vital for assigning the (E) and (Z) geometries of the double bonds and for conformational analysis.

Mass Spectrometry (MS)

- Protocol:
  - Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol, acetonitrile).
  - Analyze using a high-resolution mass spectrometer (e.g., ESI-TOF, Orbitrap).
  - The accurate mass measurement will confirm the elemental composition ($C_{11}H_{18}$).

X-ray Crystallography

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If a single crystal of sufficient quality can be grown, X-ray diffraction provides unambiguous proof of the molecular structure in the solid state.

- Protocol:
  - Grow single crystals by slow evaporation of a solution, vapor diffusion, or cooling.
  - Mount a suitable crystal on the diffractometer.
  - Collect diffraction data, typically at low temperature (e.g., 100 K) to minimize thermal motion.
  - Solve and refine the crystal structure to obtain precise bond lengths, bond angles, and torsion angles.

Predicted Spectroscopic and Structural Data

The following tables summarize the expected quantitative data for (E,Z)-**cycloundeca-1,3-diene**, based on known values for similar conjugated dienes and medium-sized rings.

Table 1: Predicted ^{1}H and ^{13}C NMR Chemical Shifts

Position	Predicted ^{1}H Shift (ppm)	Predicted ^{13}C Shift (ppm)	Notes
C1	5.8 - 6.2	125 - 135	Olefinic proton, part of the (E) double bond
C2	6.0 - 6.5	128 - 138	Olefinic proton
C3	5.5 - 5.9	120 - 130	Olefinic proton, part of the (Z) double bond
C4	5.7 - 6.1	123 - 133	Olefinic proton
C5	2.0 - 2.4	25 - 35	Allylic protons
C6-C10	1.2 - 1.8	20 - 30	Aliphatic protons within the ring
C11	2.0 - 2.4	25 - 35	Allylic protons

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Table 2: Predicted Key Structural Parameters (from X-ray or Computation)

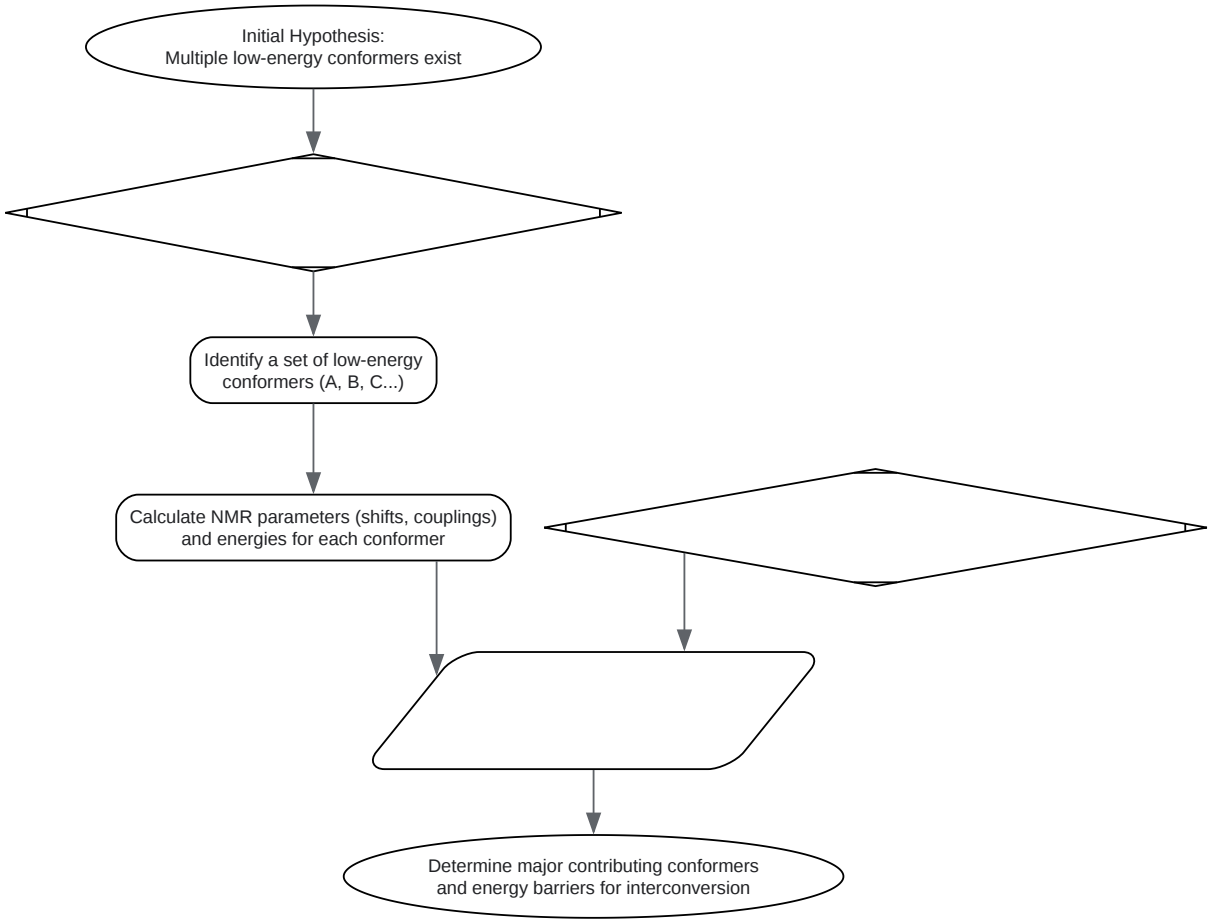
Parameter	Predicted Value	Notes
C1=C2 Bond Length	1.33 - 1.35 Å	Typical C=C double bond
C2-C3 Bond Length	1.45 - 1.48 Å	Single bond between two double bonds
C3=C4 Bond Length	1.33 - 1.35 Å	Typical C=C double bond
C1-C2-C3-C4 Torsion Angle	~180° (s-trans) or ~0° (s-cis)	The large ring may allow for either conformation
C-C-C Bond Angles (sp^3)	110 - 115°	May deviate from ideal 109.5° due to ring strain

Conformational Analysis

Medium-sized rings (8-11 members) are known to be conformationally complex due to transannular strain (steric interactions across the ring) and torsional strain.[1] (E,Z)-**cycloundeca-1,3-diene** is expected to exist as a mixture of several rapidly interconverting conformers in solution at room temperature.

The logical approach to understanding its conformational landscape is a combination of computational modeling and experimental validation.

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Caption: Logical workflow for the conformational analysis of (E,Z)-**cycloundeca-1,3-diene**.

Low-temperature NMR studies could potentially "freeze out" individual conformers, allowing for their individual characterization.[2] The observation of multiple sets of peaks at low temperatures would provide direct evidence for the presence of multiple stable conformations.

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Conclusion

The structural characterization of (E,Z)-**cycloundeca-1,3-diene** requires a rigorous and integrated analytical approach. While challenging due to its conformational flexibility, a combination of high-resolution NMR spectroscopy, mass spectrometry, and computational modeling can provide a detailed picture of its structure and dynamic behavior in solution. In the solid state, single-crystal X-ray diffraction remains the gold standard for unambiguous structural determination. This guide provides the necessary framework for researchers to successfully elucidate the structure of this and other complex cyclic molecules.

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